

# Technical Guide: Bis(4-iodophenyl) Sulfoxide – Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *Bis(4-iodophenyl) sulfoxide*

CAS No.: 647829-43-4

Cat. No.: B3055438

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## Executive Summary

**Bis(4-iodophenyl) sulfoxide** (CAS: 647829-43-4) is a high-value organosulfur intermediate characterized by its dual functionality: a central sulfinyl (S=O) core flanked by two para-iodophenyl moieties. This unique structure positions it as a critical "linchpin" monomer in the synthesis of high-performance poly(arylene sulfoxide)s and as a versatile electrophile in palladium-catalyzed cross-coupling reactions.

This guide provides a comprehensive technical analysis of the compound's physicochemical profile, synthetic pathways, and reactivity landscape, designed to support decision-making in material science and medicinal chemistry workflows.

## Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

The stability and reactivity of **Bis(4-iodophenyl) sulfoxide** are governed by the electron-withdrawing nature of the sulfinyl group and the labile C–I bonds.

**Table 1: Technical Specifications**

Property	Specification	Notes
IUPAC Name	1-iodo-4-(4-iodophenyl)sulfinylbenzene	
CAS Number	647829-43-4	Primary registry number
Molecular Formula	C <sub>12</sub> H <sub>8</sub> I <sub>2</sub> OS	
Molecular Weight	454.06 g/mol	High halogen content (55.9% iodine)
Appearance	White to light yellow crystalline powder	Color depends on trace iodine liberation
Melting Point	160.0 – 164.0 °C	Sharp melting range indicates high purity
Solubility	Soluble in DMSO, DMF, CHCl <sub>3</sub> ; Insoluble in H <sub>2</sub> O	Typical of diaryl sulfoxides
Stability	Stable under ambient conditions	Hygroscopic; store away from light

## Synthesis & Production Architecture

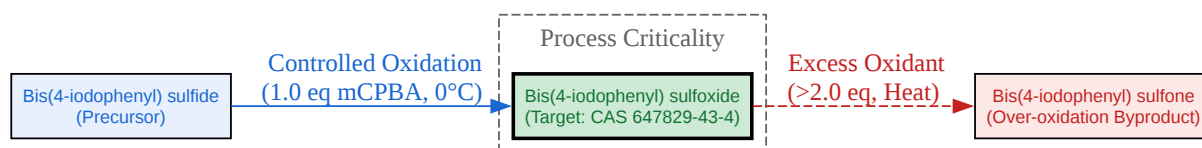
The industrial and laboratory-scale production of **Bis(4-iodophenyl) sulfoxide** typically proceeds via the controlled oxidation of its sulfide precursor. This transformation requires precise stoichiometric control to prevent over-oxidation to the sulfone.

### Core Synthesis Protocol (Oxidation)

Precursor: Bis(4-iodophenyl) sulfide Reagent: m-Chloroperbenzoic acid (mCPBA) or H<sub>2</sub>O<sub>2</sub>/Acetic Acid Mechanism: Electrophilic attack of the oxidant on the sulfur lone pair.

Experimental Insight: While hydrogen peroxide (30%) in glacial acetic acid is cost-effective, mCPBA in dichloromethane (DCM) at 0°C offers superior selectivity, minimizing the formation of the sulfone byproduct (Bis(4-iodophenyl) sulfone).

## Diagram 1: Synthesis & Oxidation State Control



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Caption: Stepwise oxidation pathway. Stoichiometric control is critical to arrest the reaction at the sulfoxide stage.

## Reactivity Landscape

**Bis(4-iodophenyl) sulfoxide** is a bifunctional scaffold. Its reactivity is defined by two distinct sites:

- The C–I Bonds (Electrophilic): Prime sites for transition-metal catalysis.
- The S=O Bond (Amphiphilic): Capable of Pummerer rearrangements, reduction, or coordination.

## Palladium-Catalyzed Cross-Coupling

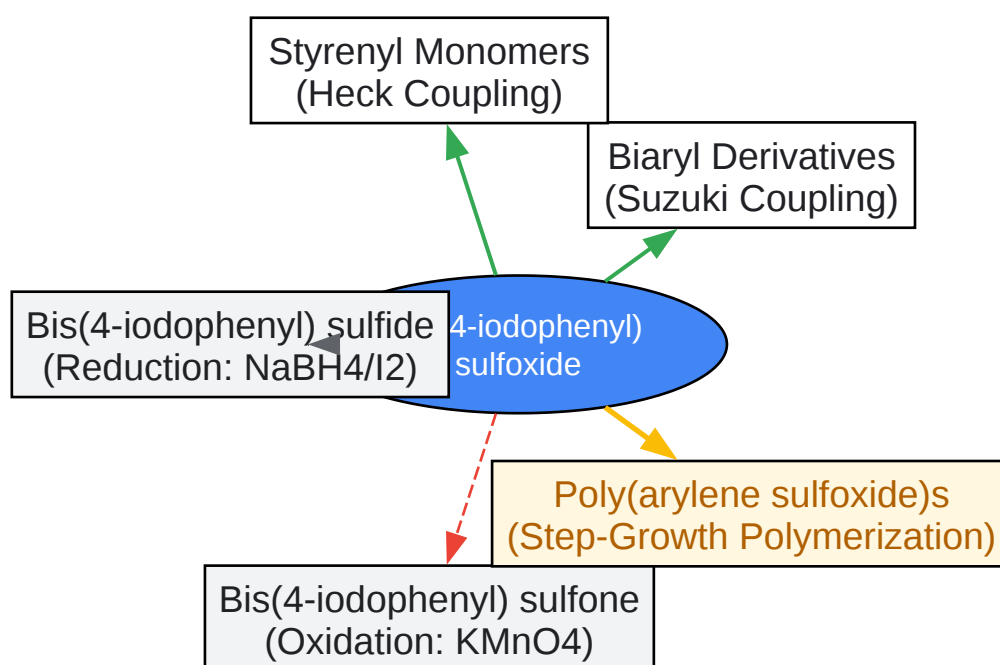
The para-iodine substituents are highly reactive in Pd(0)/Pd(II) cycles. The sulfoxide moiety remains stable under standard basic coupling conditions, making it an excellent linker for extending conjugation length.

- Suzuki-Miyaura Coupling: Reacts with aryl boronic acids to form diaryl sulfoxide derivatives (OLED materials).
- Sonogashira Coupling: Reacts with terminal alkynes to form rigid ethynyl-bridged polymers.
- Heck Reaction: Reacts with styrenes/acrylates for functionalized monomers.

## Polymerization Potential

This compound serves as an AA-type monomer in polycondensation reactions. When reacted with dithio-nucleophiles or diamines, it forms high-refractive-index polymers (Polyarylene sulfoxides) utilized in optical coatings.

## Diagram 2: Functional Reactivity Map



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Caption: Radial map of chemical transformations. Green paths denote C-C bond formation; Yellow denotes polymerization.

## Applications & Strategic Utility

### Optoelectronics (OLEDs)

The sulfoxide group breaks conjugation between the phenyl rings while maintaining high electron affinity. This property is exploited in the synthesis of Host Materials for phosphorescent OLEDs, where high triplet energy ( $E_T$ ) is required to prevent reverse energy transfer.

### High-Performance Polymers

Poly(arylene sulfoxide)s derived from this monomer exhibit:

- Thermal Stability: Degradation temperatures ( $T_d$ ) often exceed 300°C.

- Solubility: Better solubility in organic solvents compared to their sulfide counterparts, aiding processability.
- Post-Polymerization Modification: The sulfoxide backbone can be thermally cured or reduced to form insoluble, chemical-resistant sulfide networks.

## Handling & Safety Protocols

Hazard Classification: Irritant (Skin/Eye/Respiratory). Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Light sensitive (iodine liberation).

Parameter	Recommendation
PPE	Nitrile gloves, safety goggles, lab coat.
Incompatibility	Strong reducing agents, acid chlorides (Pummerer reaction risk).
Spill Cleanup	Sweep up to avoid dust generation; neutralize surfaces with dilute sodium thiosulfate if iodine discoloration appears.

## References

- Tokyo Chemical Industry (TCI). (2025). Product Specification: 4,4'-Sulfinylbis(iodobenzene). [1][2] Retrieved from
- National Institutes of Health (NIH). (2025). PubChem Compound Summary: **Bis(4-iodophenyl) sulfoxide**. [3] PubChem Database. Retrieved from
- LeapChem. (2024). Applications of 4,4'-Sulfinylbis(iodobenzene) in Cross-Coupling Reactions. Retrieved from
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## Sources

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- 3. 2,4-Thiazolidinedione (P) [[sarex.com](https://www.sarex.com)]
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